

Metahexamide CAS number and molecular formula

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Compound of Interest

Compound Name: Metahexamide

CAS No.: 565-33-3

Cat. No.: B1676324

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In-Depth Technical Guide: Metahexamide

For Researchers, Scientists, and Drug Development Professionals

Core Compound Information

Chemical Name: 1-(3-amino-4-methylphenyl)sulfonyl-3-cyclohexylurea

CAS Number: 565-33-3

Molecular Formula: C₁₄H₂₁N₃O₃S

Metahexamide is a first-generation sulfonylurea compound that has been studied for its anti-diabetic properties.^{[1][2]} As a member of the sulfonylurea class, its primary mechanism of action involves the stimulation of insulin secretion from pancreatic β -cells. This technical guide provides a comprehensive overview of the available technical data on **Metahexamide**, including its physicochemical properties, mechanism of action, and relevant experimental protocols.

Physicochemical and Pharmacokinetic Properties

A summary of the known physicochemical and limited pharmacokinetic parameters for **Metahexamide** is presented below.

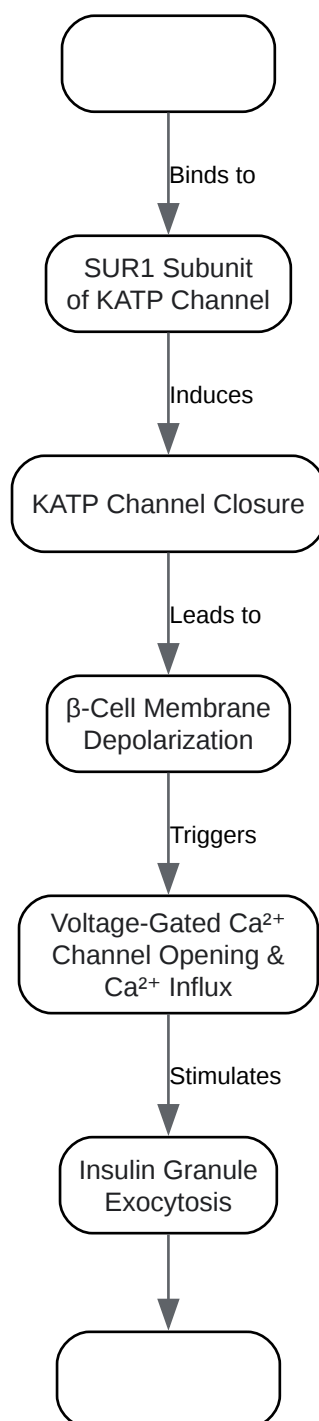
Property	Value	Reference(s)
Molecular Weight	311.4 g/mol	[2]
Melting Point	151°C	
pKa (predicted)	5.49 ± 0.10	
Solubility	Very slightly soluble in methanol.	
C _{max}	Data not available	
T _{max}	Data not available	
AUC	Data not available	
Metabolism	Expected to be metabolized in the liver, similar to other sulfonylureas.	[3][4]
Excretion	Likely excreted via urine, similar to other sulfonylureas.	[3][4]

Mechanism of Action: Targeting the KATP Channel

The hypoglycemic effect of **Metahexamide** is achieved through its interaction with the ATP-sensitive potassium (KATP) channels in the plasma membrane of pancreatic β -cells.[5] This interaction initiates a cascade of events leading to insulin exocytosis.

Signaling Pathway

The binding of **Metahexamide** to the sulfonylurea receptor 1 (SUR1) subunit of the KATP channel is the critical first step.[5][6] This binding event induces closure of the channel, altering the membrane potential of the β -cell.



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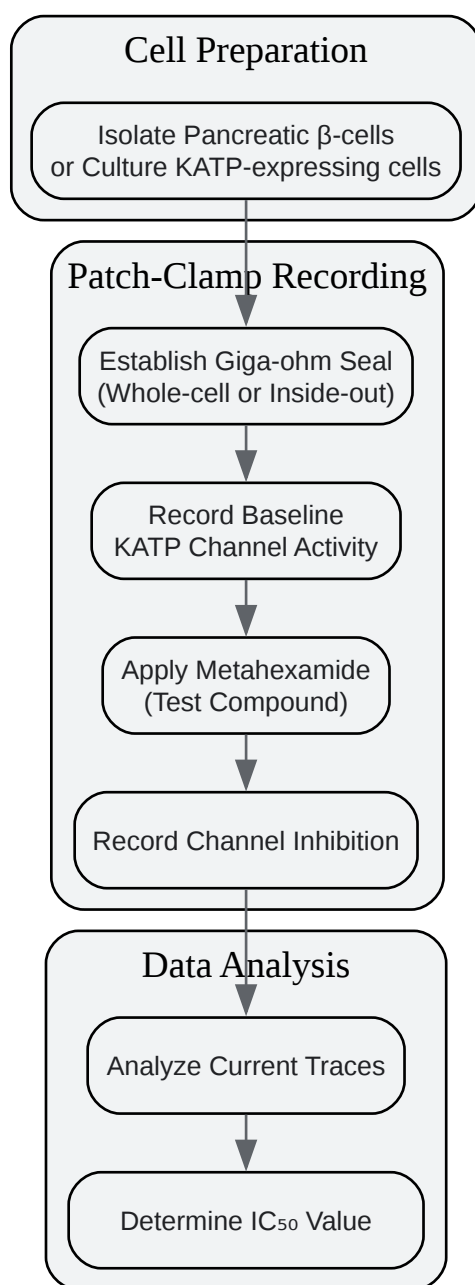
Figure 1. Signaling pathway of **Metahexamide**-induced insulin release.

Experimental Protocols

While specific experimental data for **Metahexamide** is limited, the following protocols are standard for assessing the activity of sulfonylurea compounds.

KATP Channel Activity Assessment using Patch-Clamp Electrophysiology

This protocol is designed to measure the effect of sulfonylureas on the activity of KATP channels in isolated pancreatic β -cells or cell lines expressing the channel.

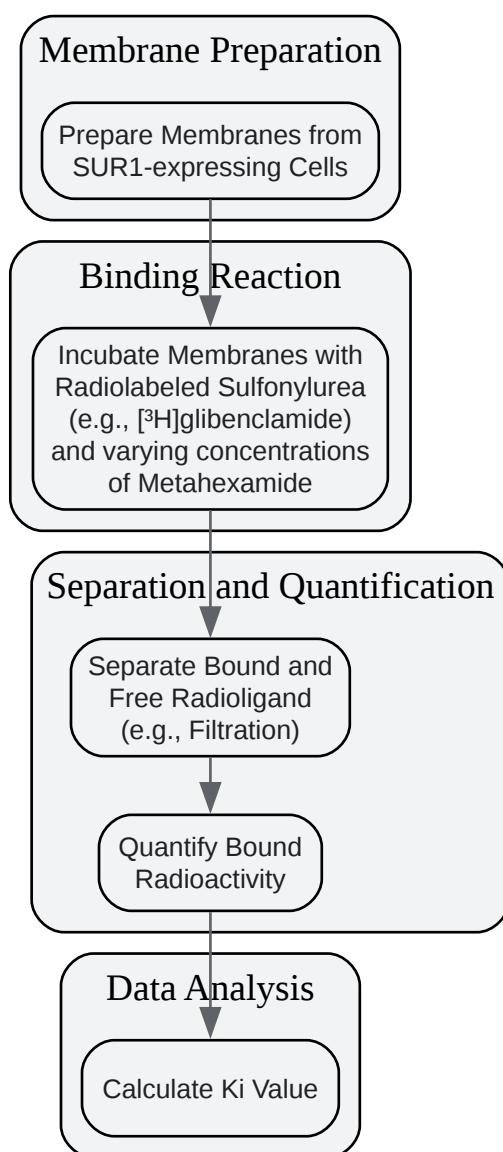


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Figure 2. Workflow for patch-clamp analysis of KATP channel activity.

SUR1 Binding Assay

This radioligand binding assay quantifies the affinity of a sulfonylurea compound for the SUR1 subunit.



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Figure 3. Workflow for SUR1 binding assay.

Efficacy and Safety

Due to the limited availability of recent clinical trial data for **Metahexamide**, a comprehensive summary of its efficacy and safety profile is not possible at this time. Early clinical studies from the 1960s suggested its potential in treating diabetes mellitus, however, detailed modern clinical trial data, including specific HbA1c reduction and a full adverse event profile, are not readily available in the public domain.[7]

Conclusion

Metahexamide is a first-generation sulfonylurea with a well-understood mechanism of action involving the inhibition of KATP channels in pancreatic β -cells. While its basic chemical and physical properties are known, there is a significant lack of modern, quantitative data regarding its pharmacokinetics, clinical efficacy, and safety in human subjects. The experimental protocols provided in this guide offer a framework for researchers to further investigate the properties of **Metahexamide** and similar compounds. Further research is warranted to fully characterize its therapeutic potential and safety profile according to current standards.

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